

Comparative Guide to 4-Hydroxypentanal for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Hydroxypentanal

Cat. No.: B3052742

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For scientists and professionals engaged in drug development and chemical synthesis, the quality and characterization of starting materials are paramount. This guide provides a comparative analysis of **4-Hydroxypentanal**, a versatile bifunctional molecule, from various potential suppliers. Due to the proprietary nature of pricing and the batch-specific details of certificates of analysis, this guide focuses on publicly available data and representative experimental protocols to assist in sourcing and application.

Product Data Comparison

Sourcing **4-Hydroxypentanal** requires careful consideration of purity, available quantities, and supporting documentation. While direct price comparisons are dynamic and require direct inquiry, the following table summarizes typical product specifications based on data from suppliers like Benchchem and LookChem. Researchers are strongly encouraged to request lot-specific Certificates of Analysis (CoA) for detailed impurity profiles.

Parameter	Benchchem	LookChem (raw suppliers)	Notes
CAS Number	44601-24-3[1]	44601-24-3[2]	Consistent across suppliers.
Molecular Formula	C5H10O2[1]	C5H10O2[2]	Standard chemical formula.
Molecular Weight	102.13 g/mol [1]	102.133 g/mol [2]	Minor variation in reported values.
Stated Purity	Inquiry required	≥ 99%[2]	Purity should be confirmed with a lot-specific CoA.
Available Quantities	Inquiry required	Inquiry required	Typically available in gram to kilogram quantities.
Price	Competitive price upon inquiry[1]	Price upon inquiry[2]	Varies based on quantity and purity.

Physicochemical Properties

Understanding the physical properties of **4-Hydroxypentanal** is crucial for its handling, storage, and use in reactions.

Property	Value	Source
Boiling Point	193.6 °C at 760 mmHg	[2]
Density	0.961 g/cm ³	[2]
Flash Point	75 °C	[2]
Refractive Index	1.42	[2]

Key Chemical Insights and Reactivity

4-Hydroxypentanal is a γ -hydroxy aldehyde, a structural motif that governs its reactivity. A key characteristic is its existence in equilibrium between the linear aldehyde and a more stable, cyclic hemiacetal form.^[1] This intramolecular cyclization is a significant consideration in reaction planning.

The molecule's bifunctionality, possessing both a hydroxyl and an aldehyde group, makes it a valuable building block in organic synthesis.^[1] The aldehyde group can undergo oxidation, reduction, and condensation reactions, while the hydroxyl group is available for esterification, etherification, and substitution.^[1]

Experimental Protocols

Detailed experimental data from suppliers is often limited. Therefore, this section provides a representative, well-established protocol for a common reaction involving aldehydes like **4-Hydroxypentanal** – the Wittig reaction – and a discussion on the analysis of its cyclic hemiacetal form.

Representative Experimental Workflow: Wittig Reaction

The Wittig reaction is a powerful method for converting aldehydes and ketones into alkenes. The following diagram illustrates a typical workflow for the olefination of **4-Hydroxypentanal**.

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References

- 1. 4-Hydroxypentanal | 44601-24-3 | Benchchem [benchchem.com]
- 2. 4-hydroxypentanal | lookchem [lookchem.com]
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